

Application Note: High-Purity Liquid Phase Synthesis of Protected Glutathione

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Compound of Interest

Compound Name: *N-Cbz-O-Bzl-L-Glu-S-Bzl-L-Cys-Gly-OBzl*

CAS No.: 97924-38-4

Cat. No.: B1469601

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Abstract & Strategic Overview

Glutathione (

-L-Glutamyl-L-cysteinyl-glycine, GSH) is the master antioxidant in mammalian cells.^[1] Its synthesis presents a unique chemoselective challenge: the formation of a gamma-peptide bond (

-linkage) between the side-chain carboxyl of Glutamic acid and the amine of Cysteine.^[1] Standard peptide synthesis protocols often fail to distinguish adequately between the

- and

-carboxyl groups of Glutamic acid, leading to regioisomeric impurities.

This Application Note details a robust Liquid Phase Peptide Synthesis (LPPS) protocol for the assembly of Protected Glutathione (Boc-Glu(OtBu)-Cys(Trt)-Gly-OBzl).^[1]

Why Liquid Phase?

While Solid Phase Peptide Synthesis (SPPS) is dominant for long sequences, LPPS remains the gold standard for short peptides (di- and tripeptides) intended for scale-up or pharmaceutical intermediates.^[1] LPPS offers:

- Scalability: No resin volume constraints.^[1]
- Intermediate Control: Ability to crystallize and characterize intermediates (Cys-Gly), ensuring high purity before the final coupling.
- Cost Efficiency: Lower reagent equivalents compared to SPPS.^[1]

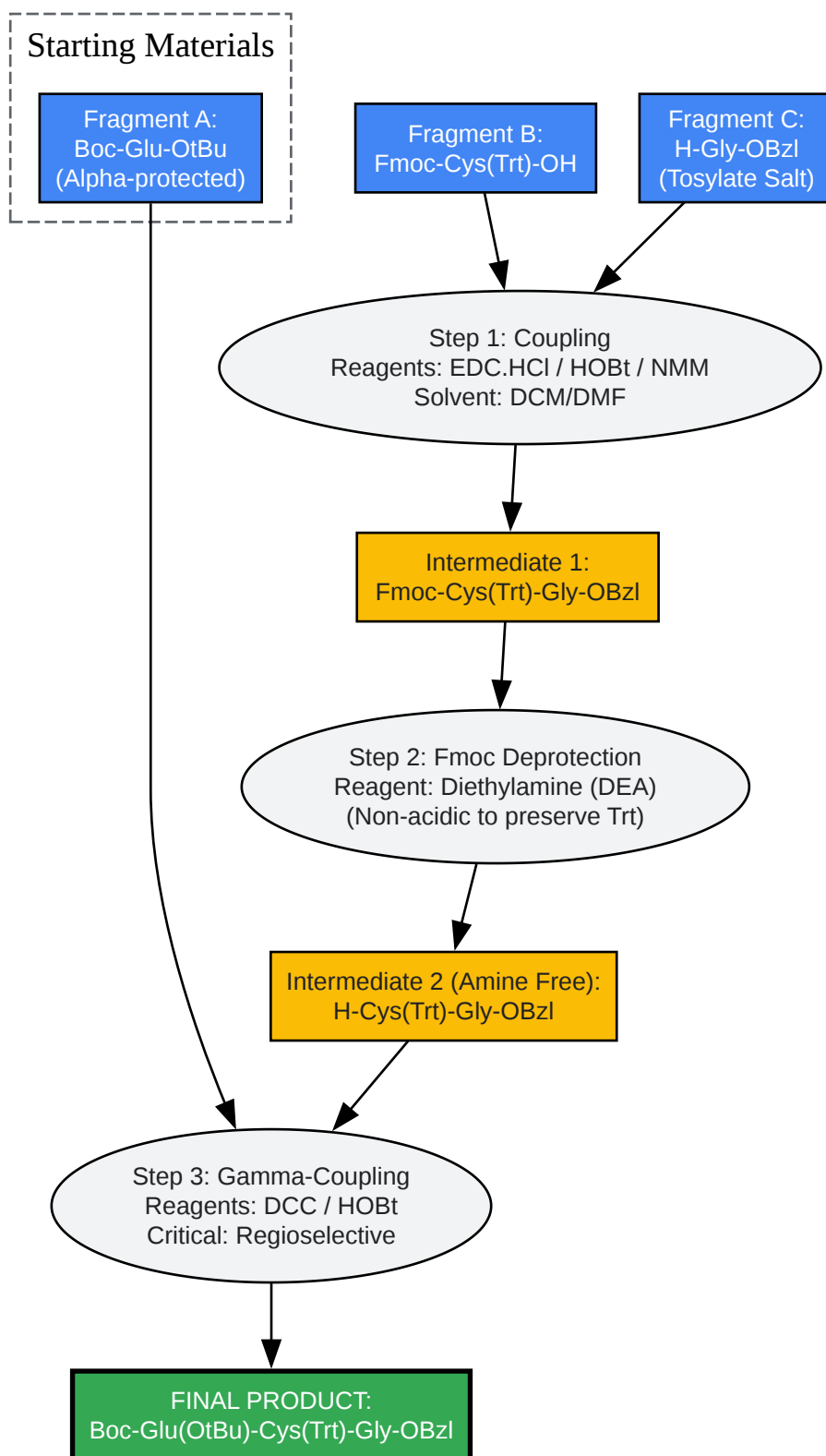
The "Hybrid" Protecting Group Strategy

To ensure the integrity of the acid-labile Trityl (Trt) group on Cysteine while assembling the chain, this protocol utilizes a Hybrid Fmoc/Boc Strategy.

- N-Terminus (Glu):Boc (tert-butyloxycarbonyl).^[1]
- Glu Side Chain:OtBu (tert-butyl ester) to block the
-COOH, forcing
-coupling.^[1]
- Cys Protection:Trt (Trityl) for the thiol.^[1] Note: Trt is acid-labile.^[1] We cannot use Boc-Cys(Trt)-OH in the intermediate step because removing the N-terminal Boc with acid would prematurely strip the S-Trityl group.^[1]
- Intermediate N-Protection:Fmoc. We use Fmoc-Cys(Trt)-OH.^{[1][2]} The Fmoc group is removed by base (diethylamine), leaving the acid-sensitive Trt group intact.^[1]
- C-Terminus (Gly):OBzl (Benzyl ester), providing hydrophobicity for organic extraction workups.^[1]

Synthesis Workflow (Graphviz)^{[1][2]}

The following diagram illustrates the convergent "2+1" strategy, where the Cys-Gly dipeptide is formed first, selectively deprotected, and then coupled to the Glutamic acid derivative.



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Caption: Convergent 2+1 Hybrid Liquid Phase Synthesis of Protected Glutathione. Note the use of Fmoc chemistry for the intermediate to preserve the S-Trityl group.

Detailed Experimental Protocol

Reagents & Equipment[1][2][3][5]

- Amino Acids: Fmoc-Cys(Trt)-OH, H-Gly-OBzl[1]·TsOH, Boc-Glu-OtBu.[1]
- Coupling Agents: EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), HOBt (Hydroxybenzotriazole), DCC (N,N'-Dicyclohexylcarbodiimide).[1]
- Bases/Solvents: NMM (N-Methylmorpholine), DCM (Dichloromethane), DMF (Dimethylformamide), Diethylamine (DEA).[1]
- Workup: 1M KHSO₄, 5% NaHCO₃, Brine, Na₂SO₄.

Phase 1: Synthesis of Dipeptide (Fmoc-Cys(Trt)-Gly-OBzl)

Rationale: We use EDC/HOBt here for a clean reaction that is easily washed with water.[1] The Benzyl ester on Glycine makes the product soluble in organic phase (DCM/Ethyl Acetate) but insoluble in water.

- Dissolution: In a round-bottom flask, dissolve H-Gly-OBzl·TsOH (10 mmol, 3.37 g) and Fmoc-Cys(Trt)-OH (10 mmol, 5.85 g) in DCM (50 mL).[1]
- Neutralization: Cool to 0°C. Add NMM (10 mmol, 1.1 mL) to neutralize the tosylate salt. Check pH (should be ~7-8 on wet paper).[1]
- Activation & Coupling: Add HOBt (11 mmol, 1.49 g) followed by EDC·HCl (11 mmol, 2.11 g). [1]
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) and stir overnight (12h).
- Workup (The "Liquid Phase" Advantage):

- Dilute with Ethyl Acetate (100 mL).[1]
- Wash sequentially with:
 - 1M KHSO₄ (2 x 50 mL) - Removes unreacted amine and EDC urea.[1]
 - Water (1 x 50 mL).
 - 5% NaHCO₃ (2 x 50 mL) - Removes unreacted acid and HOBt.[1]
 - Brine (1 x 50 mL).
- Dry over Na₂SO₄, filter, and concentrate in vacuo.
- Yield: The resulting foam is Fmoc-Cys(Trt)-Gly-OBzl.[1] (Expected Yield: >90%).

Phase 2: Selective Deprotection (Formation of H-Cys(Trt)-Gly-OBzl)

Rationale: Standard Fmoc removal uses Piperidine.[1] However, in solution phase, Piperidine-fulvene adducts can be hard to remove.[1] Diethylamine (DEA) is preferred because it is volatile and can be removed by simple evaporation.[1]

- Reaction: Dissolve the intermediate from Phase 1 in a mixture of DCM/Diethylamine (1:1 v/v) (40 mL).
- Time: Stir at RT for 2 hours. Monitor by TLC (Disappearance of Fmoc spot).[1]
- Isolation: Evaporate the solvent in vacuo to dryness.
- Chase: Add DCM (20 mL) and evaporate again (repeat 2x) to remove traces of DEA.
- Purification (Optional but Recommended): The residue contains the free amine dipeptide and the dibenzofulvene byproduct.[1] For high purity, triturated with Hexane/Ether to precipitate the peptide while washing away the fulvene.
- Product: H-Cys(Trt)-Gly-OBzl (Free Amine).

Phase 3: The Gamma-Coupling (Formation of Protected GSH)

Rationale: We now couple Boc-Glu-OtBu.^[1] Because the

-COOH is protected as a t-butyl ester (OtBu), the activation can ONLY occur at the

-COOH, ensuring 100% regioselectivity.

- Activation: Dissolve Boc-Glu-OtBu (10 mmol, 3.03 g) in DCM (50 mL). Cool to 0°C.^[1]
- Coupling Agent: Add DCC (10.5 mmol, 2.16 g) and HOBT (11 mmol, 1.49 g). Stir for 15 mins to form the active ester (DCU precipitate will form).^[1]
- Addition: Add the H-Cys(Trt)-Gly-OBzl (10 mmol) dissolved in minimal DCM.
- Reaction: Stir at 0°C for 1 hour, then RT overnight.
- Workup:
 - Filtration: Filter off the insoluble DCU (Dicyclohexylurea) byproduct.^[1]
 - Washes: Wash the filtrate with 1M KHSO₄, NaHCO₃, and Brine (as in Phase 1).
- Crystallization: Concentrate the organic layer.^[1] Recrystallize from Ethyl Acetate/Hexane to obtain the pure protected tripeptide.^[1]

Analytical Data & Quality Control

To validate the synthesis, the following analytical parameters must be met.

Parameter	Method	Acceptance Criteria
Identity	ESI-MS (Positive Mode)	Mass matches theoretical [M+H] ⁺ or [M+Na] ⁺
Purity	RP-HPLC (C18 Column)	> 98% Area Under Curve (AUC)
Regioselectivity	¹ H-NMR (DMSO-d ₆)	Distinct shifts for -CH vs -CH ₂ of Glu confirm linkage. [1]
Appearance	Visual Inspection	White to off-white crystalline powder

Key NMR Diagnostic: In ¹H-NMR, the

-linkage is confirmed by the chemical shift of the Glutamate

-protons. If

-coupling occurred (impurity), the chemical environment of the Glu

-proton would shift significantly downfield.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Hydrolysis of Active Ester	Ensure solvents are anhydrous (dry DCM). Keep reaction at 0°C initially.
Racemization of Cys	Base-catalyzed proton abstraction	Use HOBt as an additive (suppresses racemization).[1] Avoid excess NMM.
Gelatinous Precipitate	DCU contamination (Step 3)	Cool the reaction mixture to -20°C before filtration to fully precipitate DCU.[1]
Loss of Trityl Group	Acidic conditions during workup	Do not use strong acids (HCl) for washes.[1] Use 1M KHSO ₄ (mild) and wash quickly.[1]

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